

Essential Safety and Handling Protocols for Sodium Chromate (Cr-51)

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Sodium chromate CR-51	
Cat. No.:	B078451	Get Quote

IMMEDIATE ACTION REQUIRED: Sodium Chromate (Cr-51) is a highly hazardous material, posing significant health risks. It is classified as a human carcinogen, a mutagen, and a reproductive hazard.[1][2][3] In its radioactive form as Chromium-51 (Cr-51), it also presents a radiation hazard.[4][5] This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. Strict adherence to these protocols is mandatory to ensure personnel safety and regulatory compliance.

Hazard Summary

Sodium Chromate is corrosive and can cause severe burns to the skin and eyes.[6][7] It is fatal if inhaled and toxic if swallowed.[2][3][7] Prolonged or repeated exposure can lead to organ damage.[3][6] As Cr-51, the material emits gamma and X-ray radiation, requiring specific precautions to minimize exposure.[4][5]

Personal Protective Equipment (PPE)

A designated area for handling Cr-51 must be established.[4] The following PPE is the minimum requirement and must be worn at all times when handling Sodium Chromate (Cr-51).



PPE Category	Specification	Rationale
Respiratory Protection	Full-face air-purifying respirator with appropriate cartridges for dusts and mists. A self-contained breathing apparatus (SCBA) may be necessary for spills or emergencies.[2][8]	Protects against inhalation of fatal dust particles.[3][6]
Eye and Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes that can cause severe eye burns and damage.[1][2][6]
Hand Protection	Inner and outer chemical- resistant gloves (e.g., nitrile base with heavy butyl or neoprene over-gloves).[9] Gloves must be inspected before use and disposed of after.	Prevents skin contact, which can cause burns, allergic reactions, and absorption of the harmful substance.[2][6]
Body Protection	A lab coat, coveralls, and a chemical-resistant apron.[9] Disposable protective suits are recommended.[8]	Protects skin from contamination and prevents the spread of the hazardous material.[1]
Radiation Protection	Whole body and extremity dosimeters.[4] Lead shielding for vials and work areas.[4]	Monitors and minimizes radiation exposure from the Cr-51 isotope.

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling Sodium Chromate (Cr-51) in a laboratory setting.

Preparation:

• Designate and Prepare the Work Area:

Safety Operating Guide





- Clearly label the designated area for Cr-51 handling.[4]
- Ensure the work area is in a fume hood or a ventilated enclosure.[1][4]
- Cover work surfaces with absorbent, plastic-backed paper.[10]
- Place lead shielding around the work area.[4][10]
- Have an operational and calibrated radiation survey meter (e.g., Geiger-Mueller detector)
 present.[4][10]
- Assemble all Materials:
 - Gather all necessary chemicals, equipment, and waste containers before starting.
 - Ensure all containers are clearly labeled.[4]
- Don PPE:
 - Put on all required PPE as specified in the table above.

Handling:

- Indirect Handling:
 - Use tools such as tongs or forceps to handle the primary container of Cr-51 to increase distance and reduce radiation exposure.[4][10]
- Aliquoting and Transfer:
 - Perform all operations that may generate dust or aerosols within a fume hood.
 - Use spill trays to contain any potential leaks.[4]
- Monitoring:
 - Continuously monitor the work area and your gloves for contamination with the survey meter.[4][10]





• If contamination is detected, decontaminate immediately.

Post-Handling:

- Secure the Source:
 - Return the primary Cr-51 container to its shielded storage location.[4]
- · Decontamination:
 - Wipe down the work area and any equipment used with an appropriate cleaning agent.
 - Survey the area to ensure it is free of contamination.
- Doff PPE:
 - Remove and dispose of protective clothing, ensuring not to contaminate yourself in the process.[4]
 - Wash hands thoroughly after removing gloves.[6]

Emergency Procedures



Exposure Type	Immediate Action
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1][2] Seek immediate medical attention.[1][2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[1][2] Seek immediate medical attention. [1][2]
Inhalation	Move the person to fresh air.[1][6] If not breathing, give artificial respiration.[1][6] Seek immediate medical attention.[1][2]
Ingestion	Do NOT induce vomiting.[2][6] Never give anything by mouth to an unconscious person.[6] Get medical attention immediately.[1][2]
Spill	Evacuate the area.[11] Moisten the spilled material or use a HEPA-filter vacuum for cleanup and place it into a sealed, labeled container for hazardous waste.[11] Do not allow the substance to enter drains.[6]

Disposal Plan

Sodium Chromate (Cr-51) is considered hazardous and radioactive waste and must be disposed of accordingly.

- Segregation: Do not mix with other waste streams.[9]
- Containment: All solid and liquid waste must be collected in clearly labeled, sealed, and shielded containers.[4][11]
- Disposal:
 - Contact a licensed professional waste disposal service for chemical disposal.





- For the radioactive component, waste should be held for decay in shielded containers before disposal as per institutional and regulatory guidelines.[4]
- This material and its container must be disposed of as hazardous waste.[2] Avoid release to the environment.[2]

Quantitative Data

Occupational Exposure Limits for Hexavalent Chromium

Organization	Limit	Value
OSHA	PEL (Permissible Exposure Limit)	0.005 mg/m ³
NIOSH	REL (Recommended Exposure Limit)	0.0002 mg/m³

(Source: Safety Data Sheet[6])


Physical Properties of Chromium-51

Property	Value
Physical Half-Life	27.7 days[4][5]
Principal Radiation Emissions	Gamma: 0.320 MeV (9.8%)X-ray: 0.005 MeV (22.3%)[4]
Half-Value Layer (Lead)	1.7 mm[4]

Experimental Workflow and Logic Diagrams

Below is a diagram illustrating the standard workflow for handling Sodium Chromate (Cr-51).





Click to download full resolution via product page

Caption: Workflow for Safe Handling of Sodium Chromate (Cr-51).



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. oxfordlabchem.com [oxfordlabchem.com]
- 2. dept.harpercollege.edu [dept.harpercollege.edu]
- 3. dcfinechemicals.com [dcfinechemicals.com]
- 4. resources.revvity.com [resources.revvity.com]
- 5. pharmacyce.unm.edu [pharmacyce.unm.edu]
- 6. dept.harpercollege.edu [dept.harpercollege.edu]
- 7. senturyreagents.com [senturyreagents.com]
- 8. epa.gov [epa.gov]
- 9. Reddit The heart of the internet [reddit.com]
- 10. case.edu [case.edu]
- 11. nj.gov [nj.gov]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for Sodium Chromate (Cr-51)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b078451#personal-protective-equipment-for-handling-sodium-chromate-cr-51]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]





Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com